An In-Depth Technical Guide to Dimethyl 2-Phenylbutanedioate

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Compound of Interest

Compound Name:	*Dimethyl 2-phenylbutanedioate*
CAS No.:	*15463-92-0*
Cat. No.:	*B096373*

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Authored by: [Your Name/Gemini]

Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **Dimethyl 2-phenylbutanedioate** (CAS No: 15463-92-0), a dicarboxylic acid ester of significant interest in synthetic organic chemistry. The document details the molecule's fundamental physicochemical properties, provides a validated synthesis protocol, and offers a thorough characterization using modern spectroscopic techniques. While direct pharmacological applications are not widely documented, this guide explores its potential as a versatile synthetic intermediate in the generation of novel chemical entities with prospective biological activities. All data and protocols are presented with the clarity and precision required for advanced chemical research and development.

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Core Molecular Attributes

Dimethyl 2-phenylbutanedioate, also known as dimethyl phenylsuccinate, is a diester with a phenyl group attached to the succinic acid backbone. Its core attributes are summarized below.

Property	Value	Source
Molecular Formula	$C_{12}H_{14}O_4$	[1]
Molecular Weight	222.24 g/mol	[1]
CAS Number	15463-92-0	[1]
IUPAC Name	dimethyl 2-phenylbutanedioate	[1]
Canonical SMILES	COC(=O)CC(C1=CC=CC=C1)C(=O)OC	[1]

Synthesis Protocol: Fischer-Speier Esterification of Phenylsuccinic Acid

The most direct and established method for the synthesis of **Dimethyl 2-phenylbutanedioate** is the Fischer-Speier esterification of phenylsuccinic acid using methanol in the presence of a strong acid catalyst. This reaction is a classic example of nucleophilic acyl substitution and is favored for its efficiency and the high purity of the resulting product.

Causality of Experimental Choices

The choice of methanol as both the solvent and the reactant ensures a high concentration of the nucleophile, driving the equilibrium towards the formation of the diester. A strong acid catalyst, such as sulfuric acid, is crucial for protonating the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon and facilitating the nucleophilic attack by methanol. The reaction is typically performed under reflux to increase the reaction rate. A final workup with a mild base is necessary to neutralize the acid catalyst and any unreacted carboxylic acid, allowing for straightforward purification.

Step-by-Step Experimental Protocol

Materials:

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- Phenylsuccinic acid (1.0 eq)
- Anhydrous Methanol (20-30 eq)
- Concentrated Sulfuric Acid (0.1-0.2 eq)
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate
- Diethyl ether or Ethyl acetate
- Standard reflux and extraction glassware

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add phenylsuccinic acid and anhydrous methanol.
- Slowly add concentrated sulfuric acid to the stirring mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in diethyl ether or ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (until effervescence ceases), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Dimethyl 2-phenylbutanedioate**.
- The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

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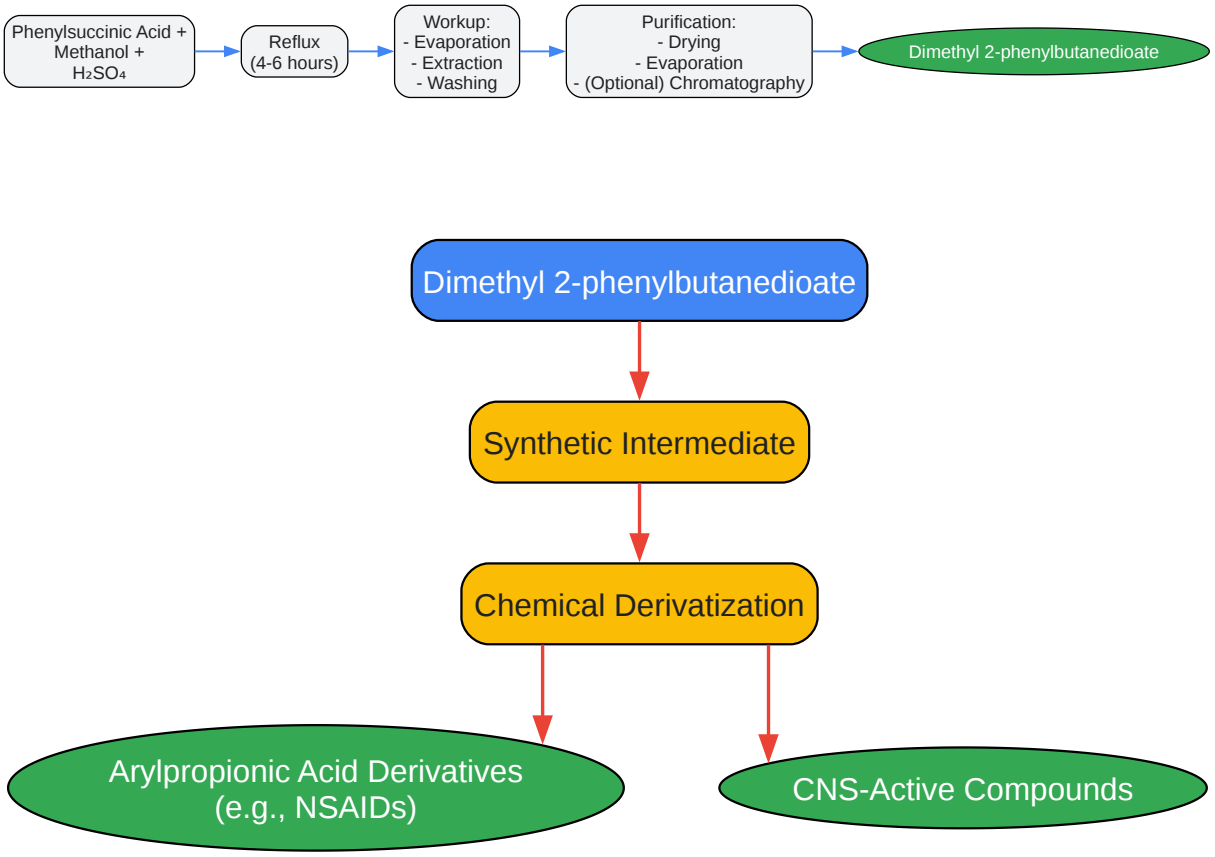

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Caption: Potential applications of **Dimethyl 2-phenylbutanedioate**.

Conclusion

Dimethyl 2-phenylbutanedioate is a readily synthesizable compound with well-defined physicochemical and spectroscopic properties. While it may not be a lead compound in itself, its utility as a synthetic intermediate should not be underestimated. The protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals to incorporate this versatile molecule into their synthetic strategies for the creation of novel and potentially bioactive compounds.

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